

## Barium Tungstate: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **barium tungstate**, a compound with significant applications in various scientific and technological fields.

### **Core Physicochemical Data**

**Barium tungstate** is an inorganic compound that is also known by other names such as barium wolframate, tungstate white, and wolfram white[1]. It is a white solid material under normal conditions[1].



Property	Value	Reference
Chemical Formula	BaWO <sub>4</sub>	[1][2]
Molecular Weight	385.16 g/mol	[1][2][3]
CAS Number	7787-42-0	[1][2]
Appearance	White crystalline powder	[1][2]
Density	5.04 g/cm³ (at 25 °C)	[1]
Melting Point	1502 °C	[1]
Solubility in Water	Insoluble	[1]
Crystal Structure	Tetragonal (Scheelite type)	[1]

### **Synthesis and Structure**

Synthesis: **Barium tungstate** can be synthesized through a precipitation reaction involving barium nitrate and a soluble tungstate salt, such as sodium tungstate or ammonium paratungstate[1]. The reaction with sodium tungstate is as follows:

$$Ba(NO_3)_2 + Na_2WO_4 \rightarrow BaWO_4 \downarrow + 2 NaNO_3[1]$$

Crystal Structure: Under standard conditions, **barium tungstate** crystallizes in a tetragonal system, specifically the scheelite structure, which is analogous to calcium tungstate (CaWO<sub>4</sub>) [1]. At high pressures (above 7 GPa), it undergoes a phase transition to a monoclinic structure similar to fergusonite[1].

## **Applications in Research and Development**

**Barium tungstate**'s unique properties make it a valuable material in several advanced applications:

• Scintillation Materials: It is utilized as a scintillator in the production of screens for medical imaging technologies like X-ray and gamma-ray imaging[2]. Its ability to convert high-energy photons into visible light is crucial for these applications[2].



- Laser Technology: It can be used as a frequency shifter in laser systems[1].
- Pigments: **Barium tungstate** serves as a white pigment[1].
- Radiation Shielding: Due to its capacity to absorb certain types of radiation, it finds use in radiation shielding applications, particularly within the nuclear industry[2].
- Catalysis: It can act as a catalyst in various chemical reactions[2].

#### **Experimental Protocols**

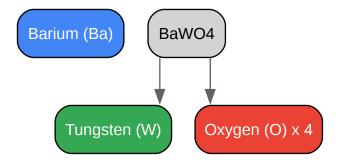
The determination of the molecular weight of **barium tungstate** is fundamentally based on its chemical formula, BaWO<sub>4</sub>. The process involves:

- Determination of Atomic Weights: Obtaining the standard atomic weights of the constituent elements from the periodic table:
  - Barium (Ba)
  - Tungsten (W)
  - Oxygen (O)
- Calculation: Summing the atomic weights of each atom in the formula unit: Molecular Weight
  = (Atomic Weight of Ba) + (Atomic Weight of W) + 4 \* (Atomic Weight of O)

This calculation yields the molar mass of 385.16 g/mol [1][3].

### **Logical Representation of Composition**

The following diagram illustrates the elemental composition of **Barium Tungstate**.





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Caption: Elemental composition of Barium Tungstate.

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